

4-Bromo-1,2-dihydropyridazine-3,6-dione

molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromo-1,2-dihydropyridazine-3,6-dione

Cat. No.: B103161

[Get Quote](#)

An In-depth Technical Guide on **4-Bromo-1,2-dihydropyridazine-3,6-dione** For professionals in research, chemical sciences, and drug development, a precise understanding of a compound's molecular characteristics is fundamental. This document provides a concise technical overview of **4-Bromo-1,2-dihydropyridazine-3,6-dione**, focusing on its molecular formula and weight.

Molecular Data Summary

The fundamental molecular properties of **4-Bromo-1,2-dihydropyridazine-3,6-dione** are summarized in the table below. This information is critical for stoichiometric calculations, analytical characterization, and integration into computational models.

Parameter	Value
Molecular Formula	C ₄ H ₃ BrN ₂ O ₂ [1] [2] [3] [4]
Molecular Weight	190.98 g/mol [1] [2] [3] [4]
CAS Number	15456-86-7 [1] [2]

Experimental Protocols

The determination of the molecular weight and formula of **4-Bromo-1,2-dihydropyridazine-3,6-dione** is typically achieved through a combination of mass spectrometry and elemental

analysis.

Mass Spectrometry:

- Objective: To determine the mass-to-charge ratio of the molecule, which provides the molecular weight.
- Methodology:
 - A sample of **4-Bromo-1,2-dihydropyridazine-3,6-dione** is introduced into a mass spectrometer.
 - The sample is ionized, often using techniques such as Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI).
 - The resulting ions are accelerated and separated based on their mass-to-charge ratio in a magnetic or electric field.
 - A detector measures the abundance of ions at each mass-to-charge ratio, generating a mass spectrum. The peak corresponding to the molecular ion provides the molecular weight.

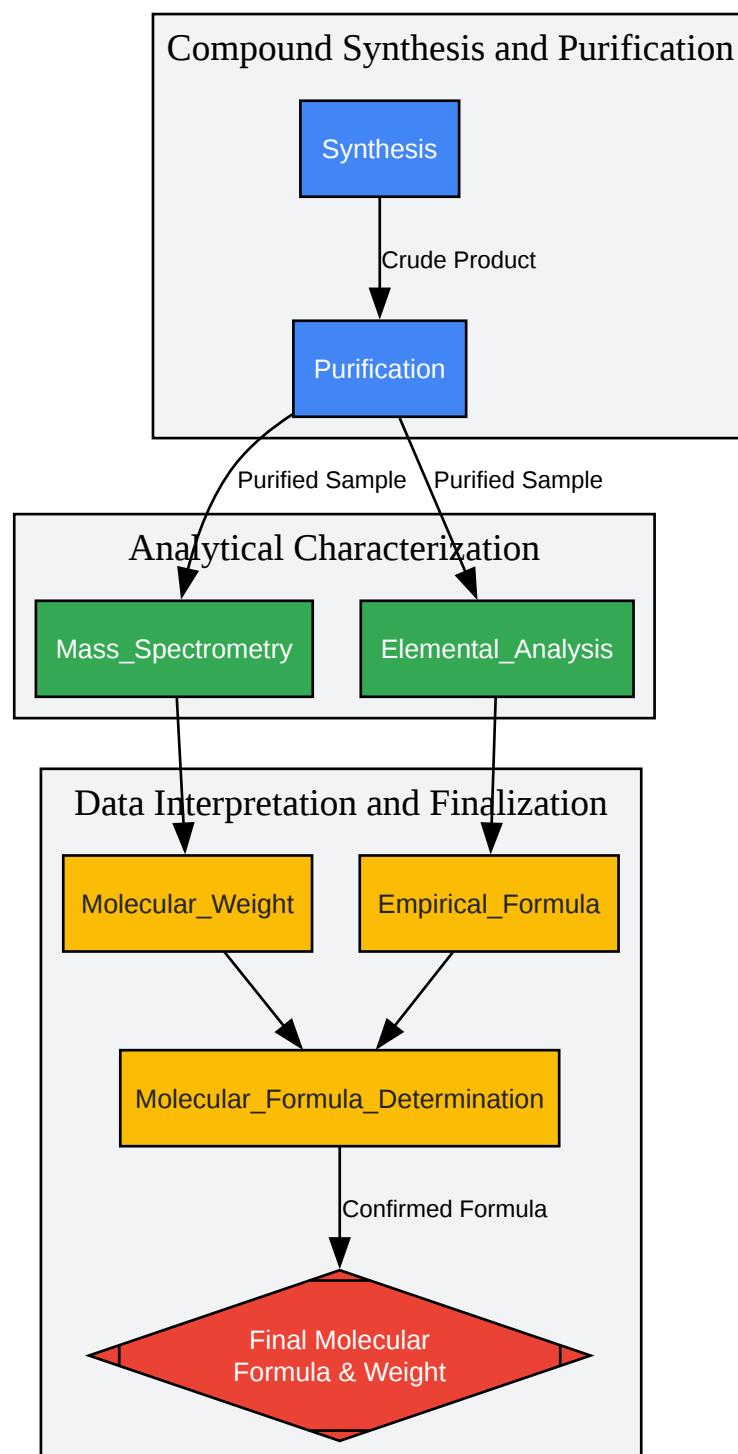
Elemental Analysis:

- Objective: To determine the empirical formula by quantifying the percentage composition of each element (Carbon, Hydrogen, Bromine, Nitrogen, Oxygen).
- Methodology:
 - A precisely weighed sample of the compound is combusted in a controlled environment.
 - The combustion products (CO₂, H₂O, N₂, etc.) are collected and measured.
 - The percentage of each element in the original sample is calculated from the masses of the combustion products.
 - The empirical formula is determined from these percentages. The molecular formula is then established by comparing the empirical formula weight with the molecular weight

obtained from mass spectrometry.

Logical Workflow for Compound Characterization

The following diagram illustrates the logical workflow for determining the molecular formula and weight of a chemical compound like **4-Bromo-1,2-dihydropyridazine-3,6-dione**.



[Click to download full resolution via product page](#)

Workflow for Molecular Characterization

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. calpaclab.com [calpaclab.com]
- 2. chemscene.com [chemscene.com]
- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. labsolu.ca [labsolu.ca]
- To cite this document: BenchChem. [4-Bromo-1,2-dihydropyridazine-3,6-dione molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b103161#4-bromo-1-2-dihydropyridazine-3-6-dione-molecular-weight-and-formula\]](https://www.benchchem.com/product/b103161#4-bromo-1-2-dihydropyridazine-3-6-dione-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com